

Essential Safety and Disposal Procedures for JC-171

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Compound of Interest

Compound Name: JC-171

Cat. No.: B8117439

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of **JC-171**, a Selective NLRP3 Inflammasome Inhibitor.

This document provides crucial safety and logistical information for the proper handling and disposal of **JC-171**. As a selective inhibitor of the NLRP3 inflammasome, **JC-171** is a valuable tool in research, particularly in studies related to inflammatory diseases.^{[1][2][3]} Adherence to proper safety and disposal protocols is paramount to ensure a safe laboratory environment and to comply with regulatory standards.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **JC-171** is the first step in safe handling. This data is summarized in the table below.

Property	Value
CAS Number	2112809-98-8
Molecular Formula	C ₁₆ H ₁₇ ClN ₂ O ₅ S
Molecular Weight	384.83 g/mol
Physical Appearance	Solid
Solubility	DMSO: 250 mg/mL (649.64 mM)
Storage Temperature	-20°C

Health and Safety Information

While a specific Safety Data Sheet (SDS) for **JC-171** was not found, general safety precautions for handling research-grade chemicals of this nature should be strictly followed.

General Handling Precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- **Ventilation:** Use in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
- **Avoid Contact:** Avoid direct contact with skin, eyes, and clothing. In case of contact, rinse the affected area thoroughly with water.
- **Ingestion:** Do not ingest. If swallowed, seek immediate medical attention.

Emergency Procedures:

- **Skin Contact:** Immediately wash with soap and copious amounts of water.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes.
- **Inhalation:** Remove to fresh air. If breathing is difficult, give oxygen.
- **Ingestion:** Wash out mouth with water, provided the person is conscious. Call a physician.

Proper Disposal Procedures

The disposal of **JC-171** must be conducted in accordance with all local, state, and federal regulations.^[4] As a research chemical, it should be treated as hazardous waste unless explicitly stated otherwise by a comprehensive safety assessment.

Step-by-Step Disposal Guidance:

- **Consult Institutional Guidelines:** Before beginning any disposal process, consult your institution's Environmental Health and Safety (EHS) office for specific protocols regarding

chemical waste.

- **Waste Segregation:** Do not mix **JC-171** waste with other waste streams. It should be collected in a designated, properly labeled, and sealed hazardous waste container.
- **Container Labeling:** The waste container must be clearly labeled with the chemical name ("**JC-171**"), the quantity, and the appropriate hazard symbols.
- **Storage of Waste:** Store the sealed waste container in a designated, secure, and well-ventilated area, away from incompatible materials, until it is collected by a licensed waste disposal contractor.
- **Professional Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's approved waste management vendor. Do not attempt to dispose of **JC-171** down the drain or in regular trash.

Experimental Protocols Cited

JC-171 is a selective NLRP3 inflammasome inhibitor, and its primary mechanism of action is the inhibition of LPS/ATP-induced IL-1 β release from macrophages.

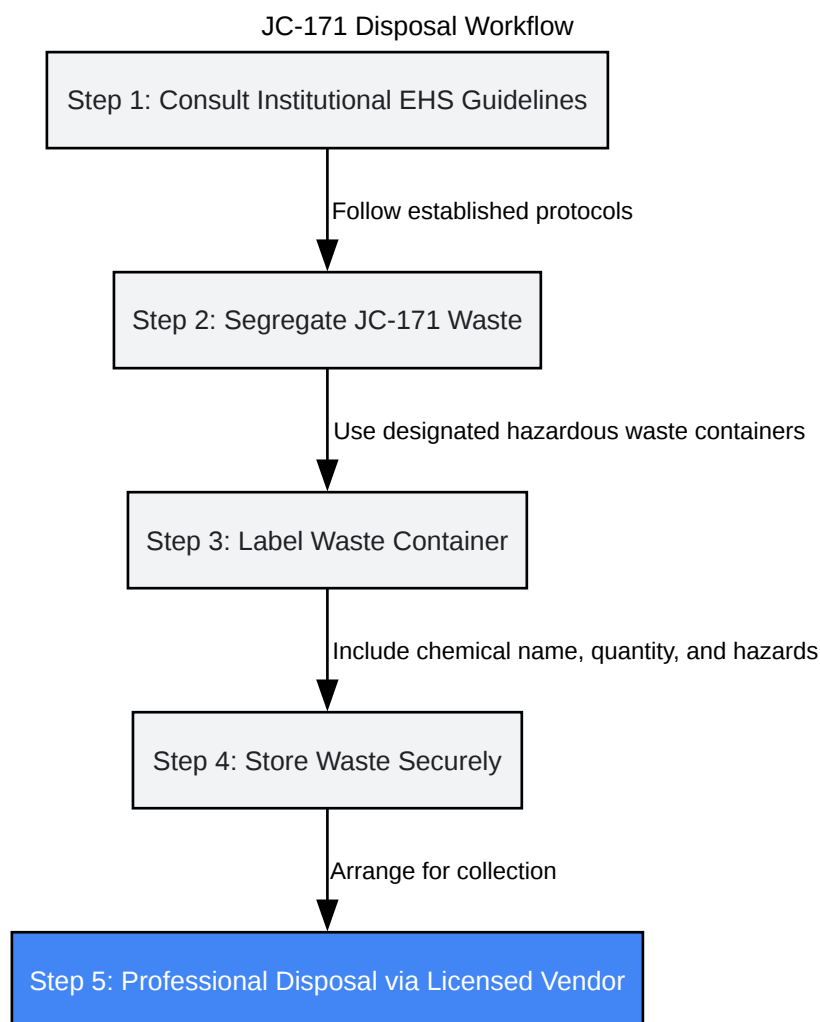
Inhibition of IL-1 β Release from J774A.1 Macrophages:

- **Objective:** To determine the IC₅₀ of **JC-171** for inhibiting NLRP3 inflammasome activation.
- **Cell Line:** J774A.1 murine macrophage cells.
- **Methodology:**
 - Prime J774A.1 cells with lipopolysaccharide (LPS).
 - Treat the primed cells with varying concentrations of **JC-171**.
 - Induce NLRP3 inflammasome activation with adenosine triphosphate (ATP).
 - Measure the concentration of released interleukin-1 β (IL-1 β) in the cell supernatant using an appropriate immunoassay (e.g., ELISA).

- Calculate the half-maximal inhibitory concentration (IC_{50}) from the dose-response curve.
- Result: The IC_{50} of **JC-171** for inhibiting LPS/ATP-induced IL-1 β release from J774A.1 macrophages is 8.45 μ M.[3][5]

Visualizing the JC-171 Disposal Workflow and Mechanism of Action

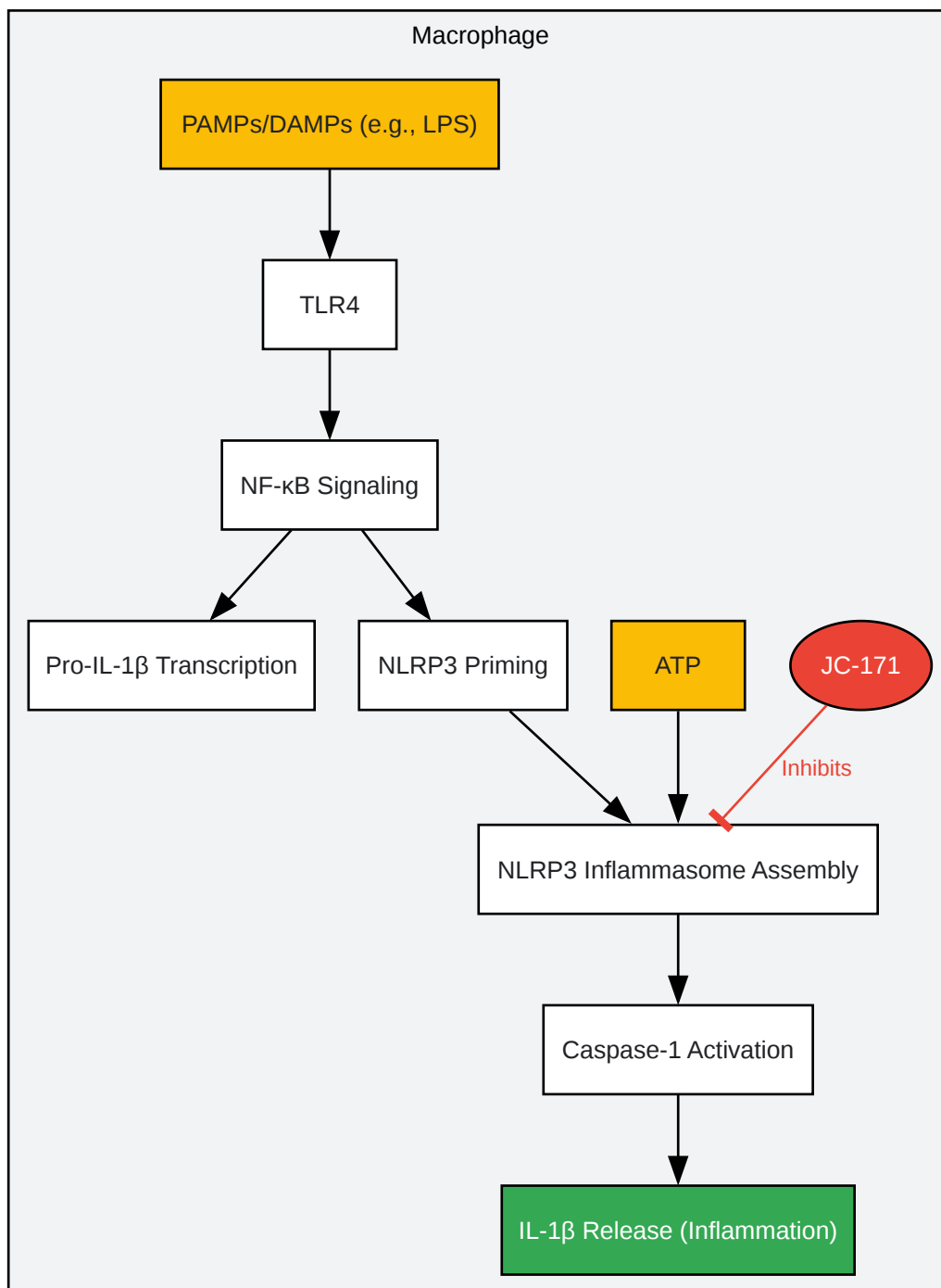
To further clarify the procedural steps and the biological context of **JC-171**, the following diagrams have been generated.



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Caption: A flowchart illustrating the key steps for the proper disposal of **JC-171** waste.

JC-171 Mechanism of Action

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Caption: A simplified signaling pathway showing how **JC-171** inhibits the NLRP3 inflammasome.

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References

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